

# Safe Disposal of Brigatinib-13C6: A Procedural Guide

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## Compound of Interest

Compound Name: Brigatinib-13C6

Cat. No.: B15142813

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This document provides essential safety and logistical information for the proper disposal of **Brigatinib-13C6**, a stable isotope-labeled form of the potent anaplastic lymphoma kinase (ALK) inhibitor, Brigatinib. Adherence to these procedures is critical to ensure personnel safety and environmental protection. The disposal guidelines for **Brigatinib-13C6** are consistent with those for the unlabeled parent compound, as the carbon-13 isotope is stable and does not significantly alter the chemical's hazardous properties.

## Hazard Summary

Brigatinib is classified as a hazardous substance. Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[\[1\]](#)[\[3\]](#)
- Organ Toxicity: Causes damage to organs through single and repeated exposure.[\[1\]](#)
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

Before handling **Brigatinib-13C6** for any purpose, including disposal, the following personal protective equipment must be worn:

- Gloves: Wear protective gloves.[\[1\]](#)[\[2\]](#)
- Protective Clothing: Wear appropriate protective clothing.[\[1\]](#)[\[2\]](#)
- Eye/Face Protection: Wear eye and face protection.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Step-by-Step Disposal Procedure

- Initial Assessment:
  - Determine if the **Brigatinib-13C6** waste is contaminated with any other hazardous materials.
  - Consult your institution's Environmental Health and Safety (EHS) department for specific local and national regulations. Disposal must be in accordance with all applicable regulations.[\[1\]](#)
- Waste Segregation:
  - Segregate **Brigatinib-13C6** waste from non-hazardous waste.
  - If mixed with other hazardous materials, follow the disposal guidelines for the most hazardous component.
- Containerization:
  - Place solid **Brigatinib-13C6** waste in a clearly labeled, sealed container.
  - The container must be appropriate for hazardous chemical waste.
- Labeling:
  - Label the waste container clearly with "Hazardous Waste," "**Brigatinib-13C6**," and any other required hazard symbols or information as per your institution's policy.
- Storage:

- Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.[1]
- Store in a cool and dry place.[1]
- Disposal:
  - Arrange for pick-up and disposal by a licensed hazardous waste disposal company.
  - Do not dispose of **Brigatinib-13C6** down the drain or in regular trash.[3] Avoid release to the environment.[1][2]

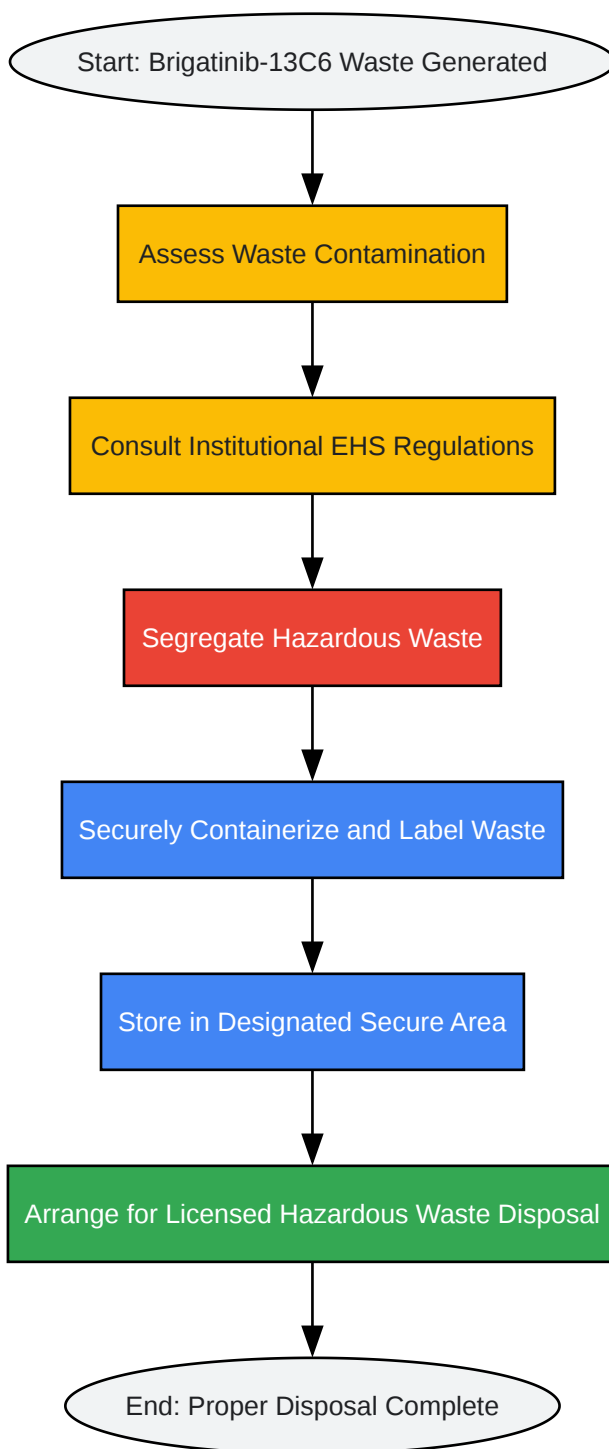
## Spill and Emergency Procedures

In the event of a spill:

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure adequate ventilation.[1][2]
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[2]
- Cleanup:
  - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
  - For solutions, absorb with an inert material (e.g., diatomite, universal binders).[2]
  - Decontaminate surfaces and equipment by scrubbing with alcohol.[2]
- Disposal of Cleanup Materials: All contaminated materials from the cleanup must be disposed of as hazardous waste following the procedures outlined above.

## Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of **Brigatinib-13C6**.



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Caption: **Brigatinib-13C6** Disposal Workflow

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